

Lauroyl-L-carnitine chloride solubility in DMSO and water

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Compound of Interest

Compound Name: *Lauroylcarnitine chloride*

Cat. No.: *B151927*

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Technical Support Center: Lauroyl-L-carnitine chloride

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of Lauroyl-L-carnitine chloride in DMSO and water, along with troubleshooting advice for common experimental challenges.

Solubility Data

The solubility of Lauroyl-L-carnitine chloride can vary between solvents and is influenced by factors such as temperature and the purity of the solvent. The data below is a summary from various sources.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes	Source(s)
DMSO	≥ 10 mg/mL	≥ 26.11 mM	---	[1][2]
30 mg/mL	78.96 mM	Sonication is recommended.	[3]	
50 mg/mL	131.59 mM	Ultrasonic assistance may be needed. Use newly opened DMSO as the compound is hygroscopic.	[4][5]	
Water	Slightly Soluble	Not Specified	A 1% aqueous solution has a pH of 2.5.	[3][5][6]

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My Lauroyl-L-carnitine chloride is not dissolving completely in DMSO. What should I do?

A1: If you are experiencing difficulty dissolving the compound, consider the following troubleshooting steps:

- Increase Temperature: Gently warm the solution (e.g., in a 37°C water bath) to increase solubility.
- Use Sonication: Sonication is frequently recommended to aid the dissolution of Lauroyl-L-carnitine chloride in DMSO.[3]
- Check Solvent Quality: The compound is hygroscopic.[5] DMSO readily absorbs moisture from the air, which can significantly reduce its solvating power for certain compounds. Always use fresh, anhydrous, or newly opened DMSO for the best results.[4][7]

- Vortexing: Ensure the solution is mixed thoroughly by vortexing for several minutes.

Q2: Why is the solubility in water listed as "slightly soluble"? Can I prepare an aqueous stock solution?

A2: Lauroyl-L-carnitine chloride has limited solubility in aqueous solutions.[3][6] Preparing a high-concentration stock solution directly in water or aqueous buffers is generally not recommended. For biological experiments requiring an aqueous solution, it is standard practice to first prepare a concentrated stock solution in an organic solvent like DMSO and then perform a serial dilution into the aqueous experimental medium. Ensure the final concentration of the organic solvent is low enough to not affect the biological system.

Q3: How should I prepare a stock solution in DMSO?

A3: Please refer to the detailed "Experimental Protocol: Preparation of a DMSO Stock Solution" section below for a step-by-step guide.

Q4: I noticed some precipitation in my stock solution after storing it. Is it still usable?

A4: Precipitation can occur if the solution was stored at a low temperature where its solubility limit was exceeded. You can try to redissolve the compound by gently warming the vial and vortexing or sonicating it. If the precipitate fully redissolves and the solution is clear, it can typically be used. To prevent this, consider preparing aliquots of your stock solution to avoid repeated freeze-thaw cycles.[4]

Q5: What is the recommended storage condition for Lauroyl-L-carnitine chloride solutions?

A5: For long-term stability, stock solutions of Lauroyl-L-carnitine chloride in DMSO should be stored under the following conditions:

- -80°C: for up to 6 months.[4][7]
- -20°C: for up to 1 month.[4][7]

Always store in tightly sealed vials to protect from moisture.

Experimental Protocols

Protocol: Preparation of a 10 mg/mL Stock Solution in DMSO

This protocol provides a method for preparing a clear stock solution of Lauroyl-L-carnitine chloride.

Materials:

- Lauroyl-L-carnitine chloride powder
- Anhydrous or newly opened DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Pipettes
- Vortex mixer
- Sonicator (optional, but recommended)

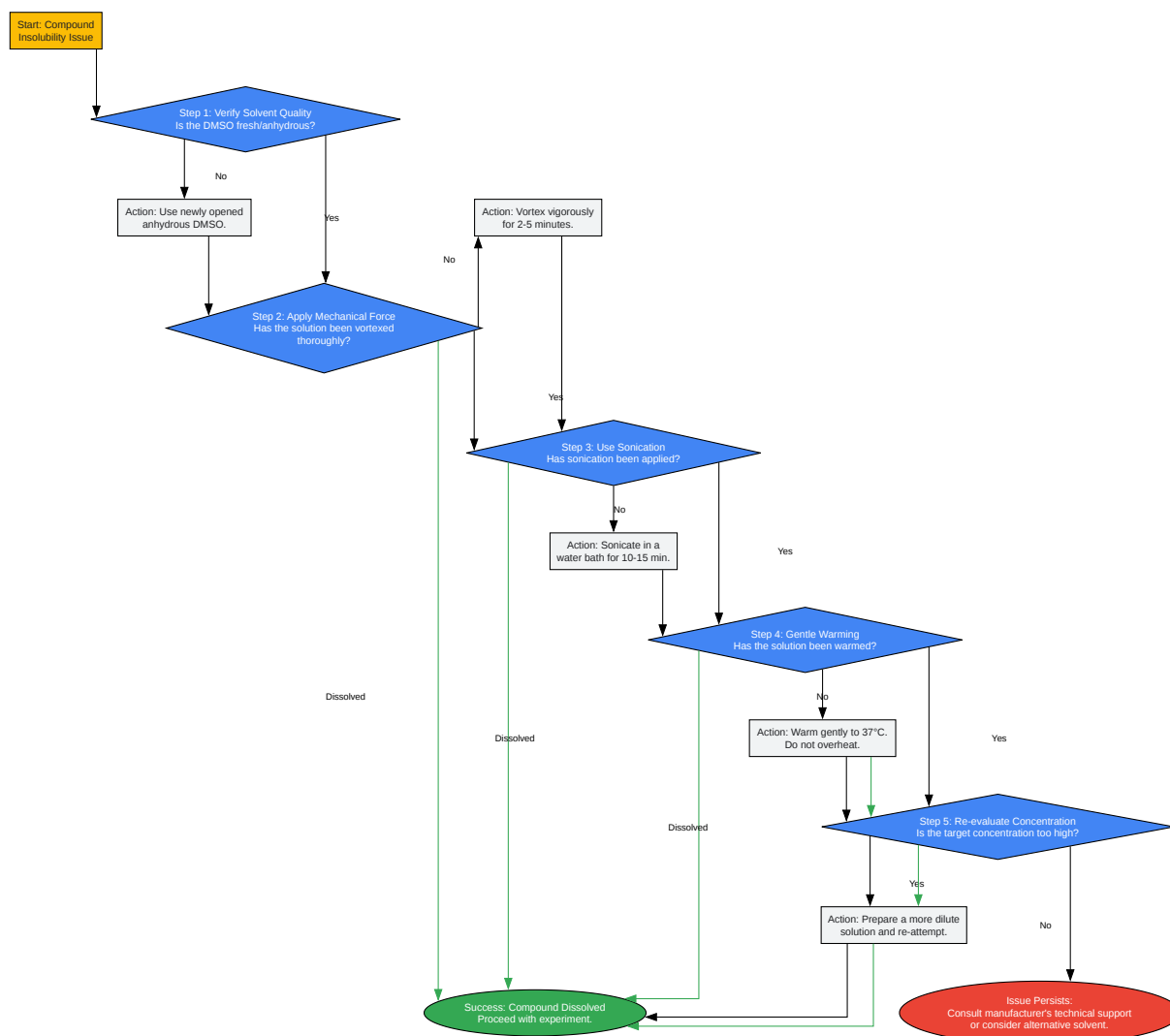
Methodology:

- **Weighing:** Accurately weigh the desired amount of Lauroyl-L-carnitine chloride powder in a suitable vial. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of the compound.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial. For a 10 mg/mL solution, add 1 mL of DMSO.
- **Dissolution:**
 - Cap the vial securely.
 - Vortex the mixture vigorously for 2-3 minutes.

- If the solid has not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes.[\[3\]](#)
- Visually inspect the solution against a light source to ensure no solid particles remain. The solution should be clear.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[\[4\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)[\[7\]](#)

Visual Troubleshooting Guide

The following workflow diagram provides a logical sequence of steps to troubleshoot solubility issues with Lauroyl-L-carnitine chloride.



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Caption: Troubleshooting workflow for dissolving Lauroyl-L-carnitine chloride.

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